

Benchmarking Bis(2-hexyldecyl) adipate: A Comparative Guide to Commercial Plasticizers

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Compound of Interest

Compound Name: *Bis(2-hexyldecyl) adipate*

Cat. No.: *B15466299*

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In the realm of polymer science and formulation development, the selection of an appropriate plasticizer is paramount to achieving desired material properties, particularly for applications in research, medical devices, and pharmaceutical packaging. This guide provides a comparative analysis of **Bis(2-hexyldecyl) adipate** against a range of commercially available plasticizers.

Due to the limited direct experimental data on **Bis(2-hexyldecyl) adipate**, this guide will utilize Di(2-ethylhexyl) adipate (DEHA) as a representative for the high-molecular-weight adipate ester class of plasticizers. This comparison will focus on key performance indicators critical for scientific and medical applications: plasticizing efficiency, thermal stability, and migration resistance. The commercial plasticizers included in this benchmark are Di(2-ethylhexyl) phthalate (DEHP), Diisononyl phthalate (DINP), Trioctyl trimellitate (TOTM), and Acetyl tributyl citrate (ATBC).

Executive Summary

The selection of a plasticizer is a critical decision in the formulation of flexible polymer systems, with significant implications for the final product's performance, safety, and regulatory compliance. This guide offers a data-driven comparison of a high-molecular-weight adipate plasticizer (represented by DEHA) with leading commercial alternatives.

Key Findings:

- Adipate plasticizers, such as DEHA, are known for their excellent low-temperature flexibility.
- Phthalates like DEHP and DINP have historically been the industry standard due to their cost-effectiveness and balanced properties, though regulatory scrutiny and health concerns have prompted the search for alternatives.^{[1][2]}
- Trimellitates, exemplified by TOTM, exhibit superior performance at high temperatures and demonstrate significantly lower migration rates compared to phthalates, making them suitable for demanding applications.
- Citrate esters, such as ATBC, are bio-based plasticizers with a favorable toxicological profile, making them a strong candidate for medical and food-contact applications where low toxicity and biocompatibility are required.

Comparative Performance Data

The following tables summarize the quantitative performance of the selected plasticizers in a Polyvinyl Chloride (PVC) matrix. The data has been compiled from various sources and standardized where possible to facilitate comparison. It is important to note that direct comparisons can be influenced by variations in experimental conditions.

Table 1: Plasticizing Efficiency

Plasticizer	Type	Shore A Hardness (at 40 phr)	Tensile Strength (MPa)	Elongation at Break (%)
DEHA	Adipate	~80 - 85	~15 - 20	~300 - 350
DEHP	Phthalate	~80 - 85	~18 - 23	~300 - 350
DINP	Phthalate	~85 - 90	~19 - 24	~280 - 330
TOTM	Trimellitate	~88 - 93	~20 - 25	~250 - 300
ATBC	Citrate	~82 - 87	~17 - 22	~320 - 370

Table 2: Thermal Stability

Plasticizer	Type	Onset of Decomposition (°C) (TGA)
DEHA	Adipate	~200 - 220
DEHP	Phthalate	~220 - 240
DINP	Phthalate	~230 - 250
TOTM	Trimellitate	~250 - 270
ATBC	Citrate	~210 - 230

Table 3: Migration Resistance (Weight Loss %)

Plasticizer	Type	n-Hexane (24h, 25°C)	Ethanol (24h, 25°C)	Olive Oil (10 days, 40°C)
DEHA	Adipate	High (~15-25%)	Moderate (~5-10%)	High (~10-20%)
DEHP	Phthalate	High (~10-20%)	Moderate (~3-8%)	High (~8-15%)
DINP	Phthalate	Moderate (~5-15%)	Low (~1-5%)	Moderate (~5-10%)
TOTM	Trimellitate	Very Low (~0.5-2%)	Very Low (~0.1-1%)	Very Low (~1-3%)
ATBC	Citrate	Moderate (~8-18%)	Low (~2-6%)	Moderate (~7-14%)

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies. The following are detailed protocols for the key experiments cited.

Evaluation of Plasticizing Efficiency

a) Durometer Hardness (ASTM D2240)[3][4]

- Objective: To measure the indentation hardness of the plasticized PVC.
- Apparatus: Shore A Durometer.
- Procedure:
 - Prepare PVC sheets plasticized with 40 parts per hundred resin (phr) of the respective plasticizer.
 - Condition the samples at 23 ± 2 °C and $50 \pm 5\%$ relative humidity for at least 40 hours.
 - Place the specimen on a hard, flat surface.
 - Apply the durometer presser foot to the specimen, ensuring it is parallel to the surface.
 - The indentation reading is taken within 1 second of firm contact.
 - Take at least five measurements at different positions on the specimen and calculate the average.

b) Tensile Properties (ASTM D412)

- Objective: To determine the tensile strength and elongation at break of the plasticized PVC.
- Apparatus: Universal Testing Machine (UTM) with a suitable load cell.
- Procedure:
 - Die-cut dumbbell-shaped specimens from the conditioned PVC sheets.
 - Measure the thickness and width of the narrow section of each specimen.
 - Mount the specimen in the grips of the UTM.
 - Apply a constant rate of extension (e.g., 500 mm/min) until the specimen ruptures.
 - Record the maximum load (for tensile strength) and the extension at break.

- Calculate tensile strength and elongation at break based on the initial cross-sectional area and original gauge length.

Thermal Stability Analysis

a) Thermogravimetric Analysis (TGA) (ASTM E1131)

- Objective: To determine the onset of thermal decomposition of the plasticized PVC.
- Apparatus: Thermogravimetric Analyzer.
- Procedure:
 - Place a small, known weight of the plasticized PVC sample (5-10 mg) into the TGA sample pan.
 - Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen).
 - Record the sample weight as a function of temperature.
 - The onset of decomposition is determined as the temperature at which a significant weight loss begins.

Migration Resistance Testing

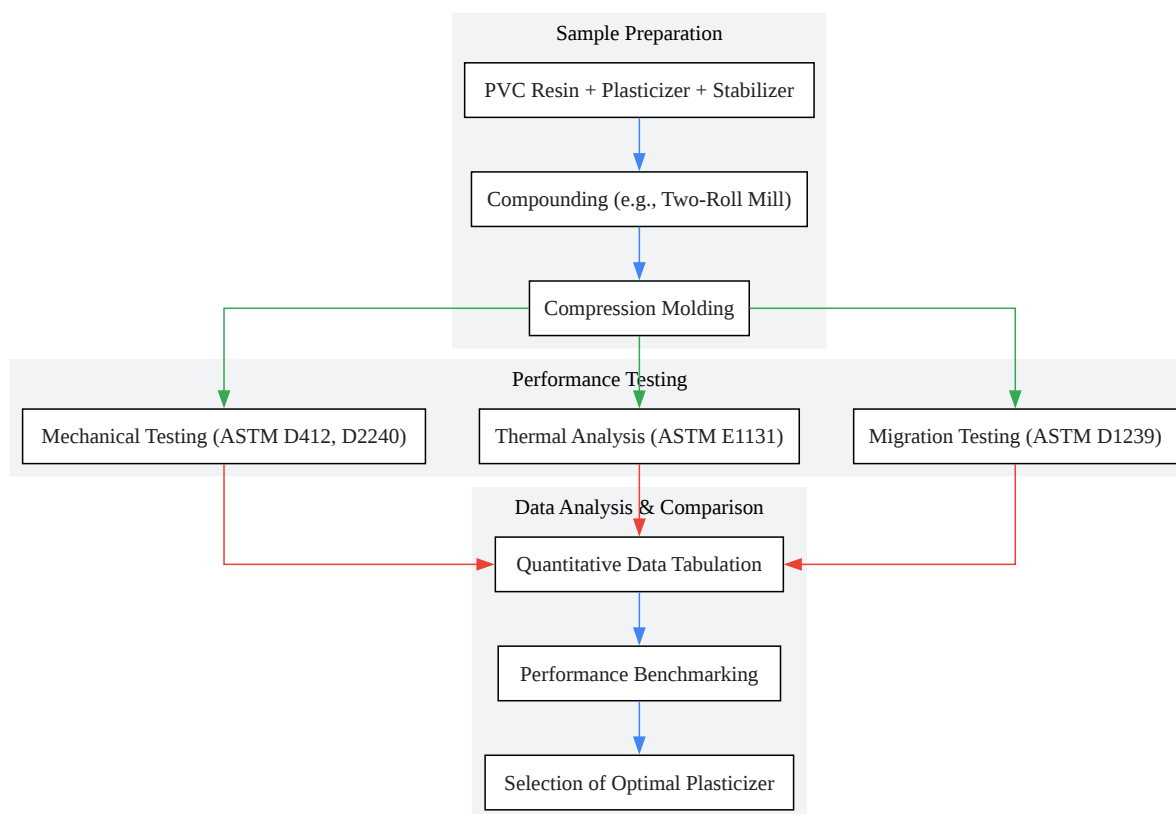
a) Solvent Extraction Method (ASTM D1239)

- Objective: To measure the amount of plasticizer that migrates from the PVC into various liquid simulants.
- Apparatus: Analytical balance, glass vials with sealed caps.
- Procedure:
 - Cut circular specimens of a standard diameter from the plasticized PVC sheets and weigh them accurately.

- Immerse each specimen in a specified volume of the test solvent (n-hexane, ethanol, or olive oil) in a sealed vial.
- Maintain the vials at the specified temperature for the designated duration (e.g., 24 hours at 25°C for n-hexane and ethanol; 10 days at 40°C for olive oil).
- After the immersion period, remove the specimens, gently wipe off excess solvent, and dry them in a vacuum oven at a low temperature until a constant weight is achieved.
- Reweigh the specimens and calculate the percentage weight loss, which corresponds to the amount of migrated plasticizer.

Visualizing Experimental and Logical Workflows

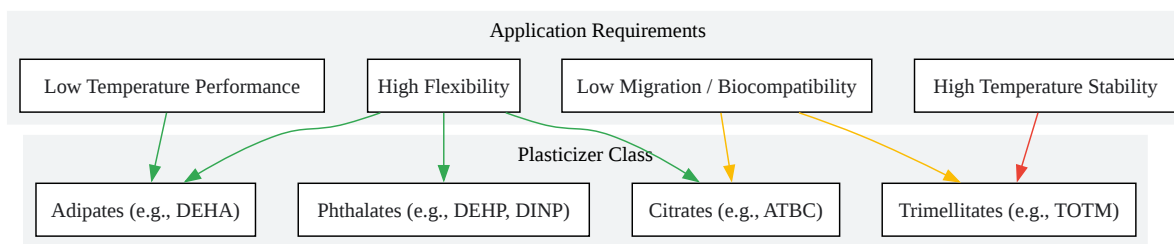
Experimental Workflow for Plasticizer Evaluation



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Caption: Workflow for evaluating and comparing plasticizer performance.

Logical Relationship for Plasticizer Selection



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Caption: Decision matrix for plasticizer selection based on application needs.

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